

7,3'-Di-O-methylorobol: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7,3'-Di-O-methylorobol

Cat. No.: B192012

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CAS Number: 104668-88-4

This technical guide provides a comprehensive overview of **7,3'-Di-O-methylorobol**, an isoflavone found in *Sophora japonica*. The document is intended for researchers, scientists, and professionals in drug development, offering available data on its properties, potential biological activities, and relevant experimental methodologies.

Chemical and Physical Properties

While extensive biological data for **7,3'-Di-O-methylorobol** is limited in publicly available literature, its fundamental chemical and physical properties have been characterized. These are summarized in the table below.

Property	Value	Reference
CAS Number	104668-88-4	[1][2]
Molecular Formula	C17H14O6	[1][2]
Molecular Weight	314.29 g/mol	[1][2]
Melting Point	179-180 °C	[2]
Synonyms	5-Hydroxy-3-(4-hydroxy-3-methoxyphenyl)-7-methoxy-4H-1-benzopyran-4-one, Orobol 7,3'-dimethyl ether	[2]
Purity	Commercially available up to 97%	[1]

Potential Biological Activities and Signaling Pathways

Direct experimental evidence detailing the biological activities and associated signaling pathways of **7,3'-Di-O-methylorobol** is scarce. However, based on the known pharmacology of its source, *Sophora japonica*, and the general biological effects of methylated isoflavones, several potential activities can be inferred.

Sophora japonica extracts, rich in various flavonoids and isoflavonoids, have been traditionally used and scientifically investigated for a wide range of pharmacological effects. These include anti-inflammatory, antioxidant, anti-osteoporotic, and antitumor activities.[1][2][3] The biological activities of isoflavones are often attributed to their structural similarity to estrogens, allowing them to interact with estrogen receptors.[4]

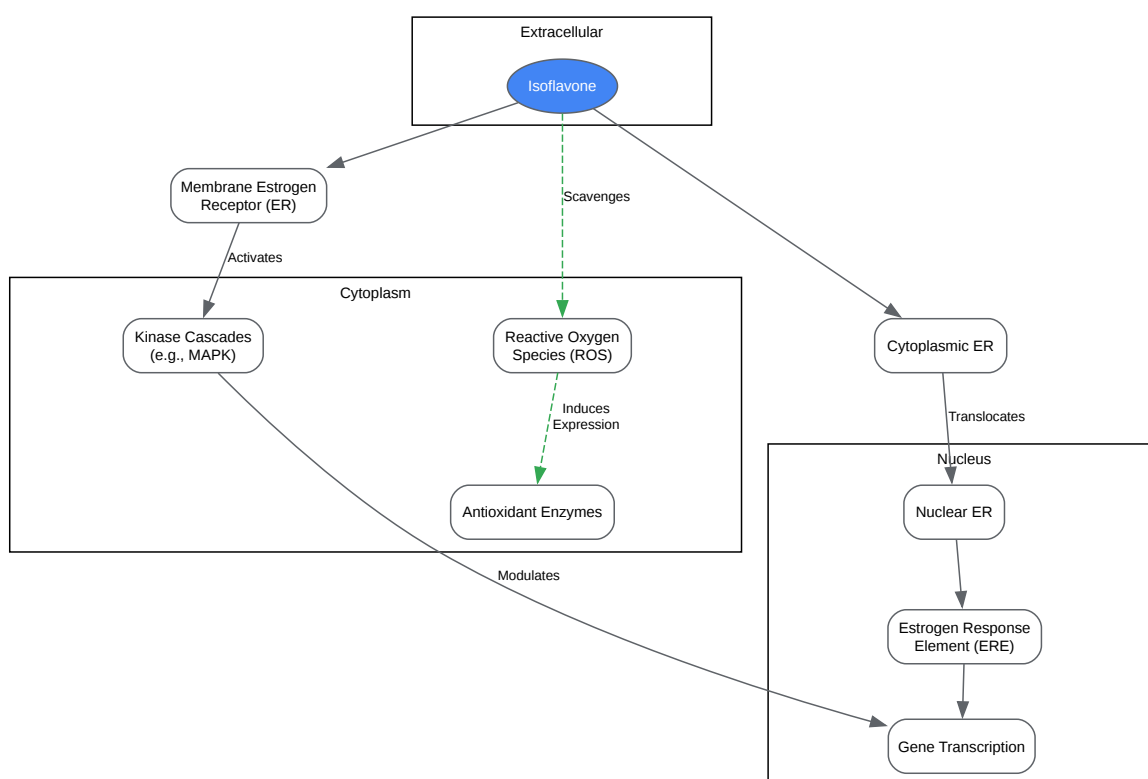
Methylation of flavonoids can influence their bioavailability and biological activity. O-methylation has been shown to enhance the anticancer effects of some flavonoids.

Based on this, **7,3'-Di-O-methylorobol** could potentially exhibit the following activities:

- **Antioxidant Activity:** Like many flavonoids, it may act as a free radical scavenger.

- **Anti-inflammatory Activity:** It could potentially modulate inflammatory pathways, such as the MAPK and NF- κ B signaling pathways, which are common targets for flavonols.
- **Anticancer Activity:** Methylated flavonoids have shown potential in inhibiting cancer cell proliferation.
- **Estrogenic/Antiestrogenic Activity:** As an isoflavone, it may interact with estrogen receptors, suggesting a potential role in hormone-dependent conditions.

The following diagram illustrates a generalized signaling pathway for isoflavones, which may be relevant for **7,3'-Di-O-methylorobol**. It is important to note that the specific interactions and downstream effects of **7,3'-Di-O-methylorobol** within these pathways have not been experimentally validated.



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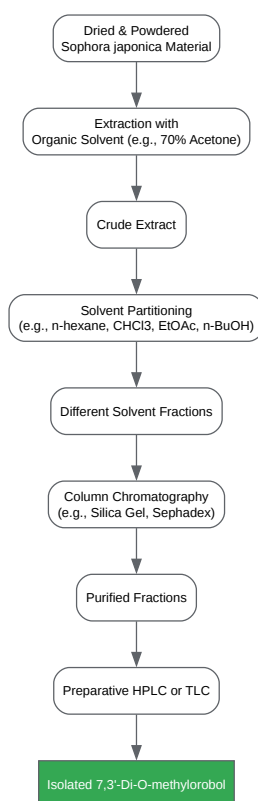
A generalized diagram of potential isoflavone signaling pathways.

Experimental Protocols

Detailed experimental protocols specifically utilizing **7,3'-Di-O-methylorobol** are not readily available in the scientific literature. However, general methodologies for the isolation of flavonoids from *Sophora japonica* and for evaluating the biological activities of isoflavones can be adapted.

General Protocol for Isolation of Flavonoids from *Sophora japonica*

The following workflow outlines a typical procedure for the extraction and isolation of flavonoids from plant material, such as the twigs or fruits of *Sophora japonica*.



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A general workflow for the isolation of flavonoids from plant material.

Conclusion

7,3'-Di-O-methylorobol is a known isoflavone with defined chemical and physical properties, naturally occurring in *Sophora japonica*. While direct biological studies on this specific compound are limited, its chemical class and origin suggest potential for antioxidant, anti-inflammatory, and anticancer activities. Further research is warranted to elucidate the specific biological functions and mechanisms of action of **7,3'-Di-O-methylorobol**, which could pave the way for its development as a therapeutic agent. This guide serves as a foundational resource for researchers interested in exploring the potential of this natural product.

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- To cite this document: BenchChem. [7,3'-Di-O-methylorobol: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b192012#7-3-di-o-methylorobol-cas-number-and-properties]

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